LC-MS fragmentation pattern of 2-cyclobutyl-N-methylbenzamide

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Compound of Interest

Compound Name:	*2-cyclobutyl-N-methylbenzamide*
Cat. No.:	*B13520202*

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Technical Guide: LC-MS Fragmentation Pattern & Isomeric Differentiation of **2-Cyclobutyl-N-methylbenzamide**

Executive Summary & Application Scope

Content Type: Publish Comparison Guide Target Audience: Medicinal Chemists, DMPK Scientists, Forensic Analysts.

This guide provides an in-depth technical analysis of the Liquid Chromatography-Mass Spectrometry (LC-MS) behavior of **2-cyclobutyl-N-methylbenzamide**. As a structural analog in the benzamide class—often investigated in drug discovery for CNS targets and appearing in forensic screening of novel psychoactive substances (NPS)—its accurate identification is critical.

The core challenge addressed here is the differentiation of regioisomers. **2-cyclobutyl-N-methylbenzamide** (an ortho-substituted benzamide) is isobaric (MW 189.25 Da) with its para-isomer (4-cyclobutyl-N-methylbenzamide) and the N-substituted variant (N-cyclobutyl-N-methylbenzamide). This guide defines the specific fragmentation pathways, diagnostic ions, and "Ortho Effects" that serve as self-validating confirmation of the 2-position substitution.

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Experimental Protocol: LC-MS/MS Conditions

To replicate the fragmentation patterns described, the following standardized conditions are recommended. These parameters ensure sufficient internal energy deposition to trigger the diagnostic rearrangements required for isomeric differentiation.

Methodology:

- System: UHPLC coupled to a Triple Quadrupole (QqQ) or Q-TOF Mass Spectrometer.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (Proton source for [M+H]+).
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes (C18 Column).

MS Source Parameters (Self-Validating Check):

- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).
- Collision Energy (CE): Stepped ramp (15, 30, 45 eV) to capture both labile amide cleavages and high-energy ring openings.

Fragmentation Analysis: The "Ortho Effect" Mechanism

The fragmentation of **2-cyclobutyl-N-methylbenzamide** is governed by the proximity of the amide moiety to the strained cyclobutyl ring. Unlike its isomers, the ortho configuration facilitates specific hydrogen transfer mechanisms.

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Primary Pathway: Amide Bond Cleavage (Common to Benzamides)

The protonated molecular ion [M+H]+ (m/z 190) initially undergoes inductive cleavage at the amide bond.

- Transition: m/z 190

  m/z 159 + 31 Da (Neutral Loss).

- Mechanism: Loss of neutral methylamine (

).

- Product: The 2-cyclobutylbenzoyl cation (m/z 159). This is a high-abundance fragment but is not unique to the ortho isomer (the para isomer also forms a 4-cyclobutylbenzoyl cation at m/z 159).

Secondary Pathway: Cyclobutyl Ring Opening (High Energy)

The cyclobutyl ring is highly strained (~26 kcal/mol). Under higher collision energies (CE > 30 eV), the ring opens and eliminates ethylene.

- Transition: m/z 159

  m/z 131 + 28 Da.

- Mechanism: Retro-[2+2] cycloaddition-like elimination of ethylene (

).

- Product: The vinylbenzoyl cation (m/z 131).

Diagnostic Pathway: The "Ortho Effect" (Specific to 2-Cyclobutyl)

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This is the critical differentiator. In the ortho isomer, the carbonyl oxygen of the amide (or the resulting acylium ion) is spatially close to the

-hydrogens of the cyclobutyl ring.

- Diagnostic Ion:m/z 141 (Loss of ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  +

  from the intermediate? Less likely).[1]
- Key Diagnostic Transition:m/z 131

  m/z 103 (Loss of CO).
- Ortho-Specific Rearrangement: The 2-vinylbenzoyl cation (m/z 131) can cyclize to form a stable indanone-like cation or indenyl cation (m/z 115 range) more readily than the para isomer.
- Differentiation Marker: The ratio of m/z 131 to m/z 105 (Benzoyl cation).
  - 2-cyclobutyl (Ortho): Steric hindrance weakens the amide bond, but the ortho substituent stabilizes the acylium ion via through-space interaction.
  - N-cyclobutyl (Isomer): The dominant fragment is m/z 105 (Benzoyl cation) because the N-C bond breaks, losing the entire N-cyclobutyl-N-methyl group (85 Da). m/z 190

    105 is the base peak for the N-substituted isomer.

Comparative Performance Guide: Isomer Differentiation

The following table summarizes the key MS/MS transitions that allow a researcher to distinguish the target compound from its closest alternatives.

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Feature	2-Cyclobutyl-N-methylbenzamide **(Target)**	4-Cyclobutyl-N-methylbenzamide **(Alternative 1)**	N-Cyclobutyl-N-methylbenzamide **(Alternative 2)**
Structure Type	Ortho-substituted Benzene	Para-substituted Benzene	N-substituted Amide
Precursor Ion	m/z 190.12	m/z 190.12	m/z 190.12
Base Peak (CE 30V)	m/z 159 (Acylium)	m/z 159 (Acylium)	m/z 105 (Benzoyl Cation)
Key Diagnostic Loss	-31 Da (Methylamine) followed by -28 Da (Ethylene)	-31 Da (Methylamine) followed by -28 Da (Ethylene)	-85 Da (N-methylcyclobutylamine)
Low Mass Fingerprint	m/z 131, 115, 91 (Tropylium)	m/z 131, 103, 77 (Phenyl)	m/z 77, 51
Differentiation Logic	High abundance of m/z 159; Ratio of m/z 131/159 is higher due to ortho-instability.[2]	High abundance of m/z 159; Lower fragmentation efficiency of the stable para-acylium.	Absence of m/z 159. Direct formation of m/z 105.

Visualization of Fragmentation Pathways

The following diagram illustrates the fragmentation tree, highlighting the divergence points that allow for isomeric differentiation.

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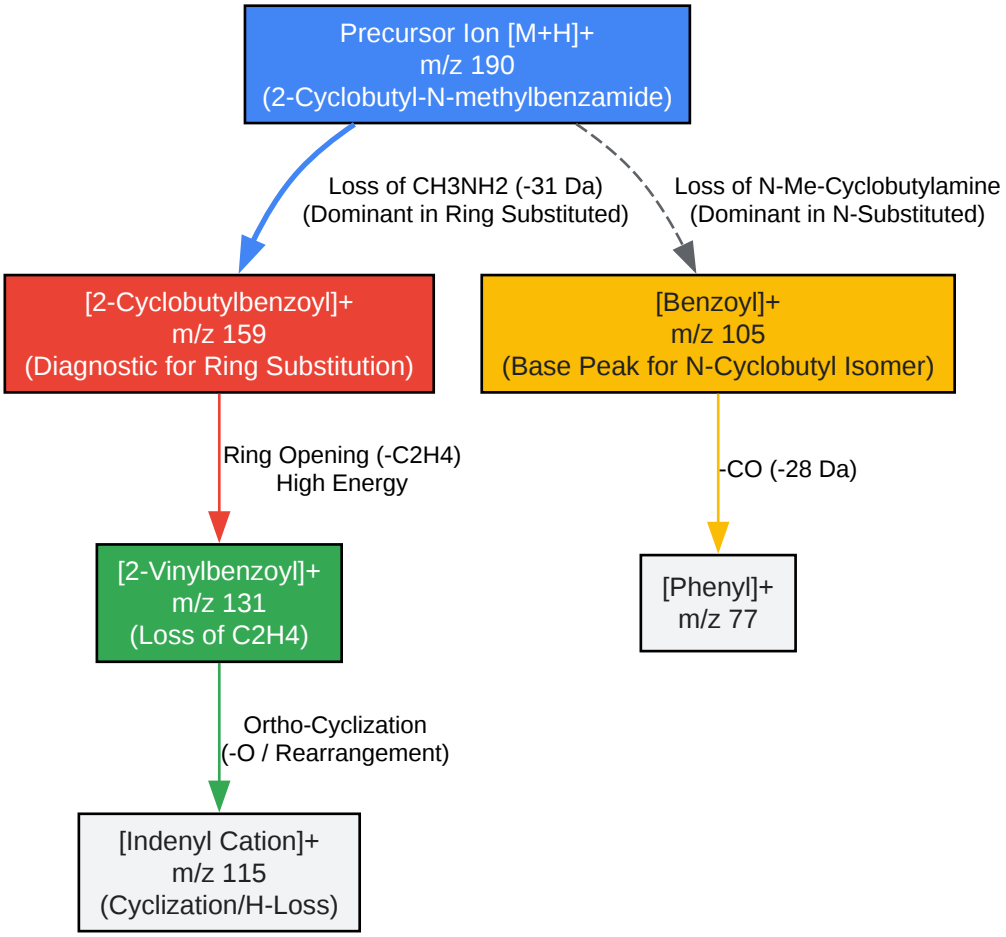

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Caption: Comparative fragmentation tree distinguishing the target ortho-isomer (Left Branch, m/z 159 path) from the N-substituted alternative (Right Branch, m/z 105 path).

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